

Comparative analysis of leaf epidermal characters in Cassia and Senna

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Senna

Cat. No.: B3430579

[Get Quote](#)

A Comparative Guide to the Leaf Epidermal Characters of Cassia and **Senna**

For Researchers, Scientists, and Drug Development Professionals

The genera Cassia and **Senna**, both belonging to the Fabaceae family, were once classified under the single genus Cassia. However, significant taxonomic revisions, supported by morphological and anatomical evidence, have led to their separation into distinct genera.[1][2] The micromorphological characteristics of the leaf epidermis provide a powerful tool for their accurate identification and differentiation, which is crucial for taxonomic studies, pharmacognosy, and quality control of plant-based drugs.[3][4] Leaf epidermal features such as stomatal type and index, trichome morphology, and epidermal cell shape are often stable and species-specific, offering valuable diagnostic characters.[5]

This guide provides a comparative analysis of the leaf epidermal characters of Cassia and **Senna**, supported by experimental data and detailed protocols to aid in their distinction.

Comparative Analysis of Leaf Epidermal Characters

The leaf epidermis in Cassia and **Senna** exhibits several distinguishing features that are taxonomically significant. These characters can be used to justify the separation of the two genera.

Epidermal Cells

- **Shape:** In the genus *Cassia*, epidermal cells are typically rectangular to square, and sometimes polygonal to oval. In contrast, ***Senna*** species predominantly feature irregularly shaped epidermal cells, though they can sometimes be polygonal or elongated.
- **Size:** *Cassia* species tend to have smaller epidermal cells compared to ***Senna***. For example, the length of epidermal cells in *Cassia* can range from 12.5 to 40 μm , whereas in ***Senna*** the range is broader, from 25 to 80 μm .
- **Anticlinal Walls:** The pattern of the anticlinal walls (the walls perpendicular to the surface) is a key diagnostic feature. In *Cassia*, these walls are generally straight to undulate. In ***Senna***, the pattern is more varied; it is often straight with some undulation, but can be deeply sinuous in certain species, such as *S. hirsuta*.

Stomata

- **Distribution:** A primary distinguishing characteristic is the distribution of stomata. *Cassia* species are generally hypostomatic, meaning stomata are present only on the abaxial (lower) surface of the leaf. Conversely, ***Senna*** species are typically amphistomatic, with stomata found on both the adaxial (upper) and abaxial surfaces.
- **Type:** The most common type of stomata in both genera is paracytic, where each guard cell is accompanied by one or more subsidiary cells parallel to its long axis. However, other types have been observed. Anomocytic stomata have been noted in some ***Senna*** species, and anisocytic stomata can also be found. *S. artemisioides* has been reported to possess actinocytic stomata.
- **Stomatal Index (SI):** The stomatal index, a ratio of the number of stomata to the total number of epidermal cells in a given area, is a highly constant and useful character for species delimitation. The SI varies significantly between species within each genus. For instance, in one study, the SI on the abaxial surface of *Cassia fistula* was 25-33.9%, while in *Cassia siberiana* it was 9.6-16.7%. In the ***Senna*** genus, the abaxial SI for *S. occidentalis* was 24.2-34.1%, whereas for *S. obtusifolia* it was 18.2-22.9%.

Trichomes (Hairs)

- **Presence and Type:** The presence, absence, and type of trichomes are valuable for differentiating species. Both glandular and non-glandular trichomes can be found. For

example, *S. hirsuta* possesses both glandular (stalked with a globular head) and long, non-glandular, multicellular, uniseriate trichomes. Other species may be glabrous (lacking trichomes). The relative abundance of trichomes can also be a distinguishing feature.

Data Presentation

The following tables summarize key quantitative leaf epidermal characters for representative species of *Cassia* and **Senna**, compiled from various studies.

Table 1: Comparison of General Leaf Epidermal Characters

Character	Genus Cassia	Genus Senna
Epidermal Cell Shape	Rectangular to square, sometimes polygonal	Mostly irregular, sometimes polygonal or elongated
Anticlinal Wall Pattern	Generally straight to undulate	Mostly straight with few undulations; can be deeply sinuous
Stomatal Distribution	Hypostomatic (stomata on lower surface only)	Amphistomatic (stomata on both surfaces)
Predominant Stomata Type	Paracytic	Paracytic
Other Stomata Types	Less common	Anomocytic, Anisocytic, Actinocytic, Tetracytic observed in some species

Table 2: Quantitative Data on Adaxial (Upper) Leaf Surface

Species	Epidermal Cell Length (µm)	Stomatal Index (%)	Guard Cell Area (µm²)
Cassia fistula	15 - 40	Absent (Hypostomatic)	Absent
Cassia siberiana	12.5 - 40	Absent (Hypostomatic)	Absent
Senna alata	25 - 50	7.0 - 10.3	117.8 - 147.3
Senna hirsuta	35 - 80	7.7 - 13.2	196.4 - 216.0
Senna occidentalis	42.5 - 67.5	18.9 - 22.9	117.8 - 196.4

Data compiled from Saheed & Illoh (2010).

Table 3: Quantitative Data on Abaxial (Lower) Leaf Surface

Species	Epidermal Cell Length (µm)	Stomatal Index (%)	Guard Cell Area (µm²)
Cassia fistula	25 - 50	25.0 - 33.9	68.7 - 107.9
Cassia siberiana	25 - 50	9.6 - 16.7	98.2 - 157.1
Senna alata	30 - 75	25.0 - 28.6	73.6 - 147.3
Senna obtusifolia	37.5 - 80	18.2 - 22.8	58.9 - 132.5
Senna occidentalis	37.5 - 90	24.2 - 34.1	103.1 - 294.5

Data compiled from Saheed & Illoh (2010).

Experimental Protocols

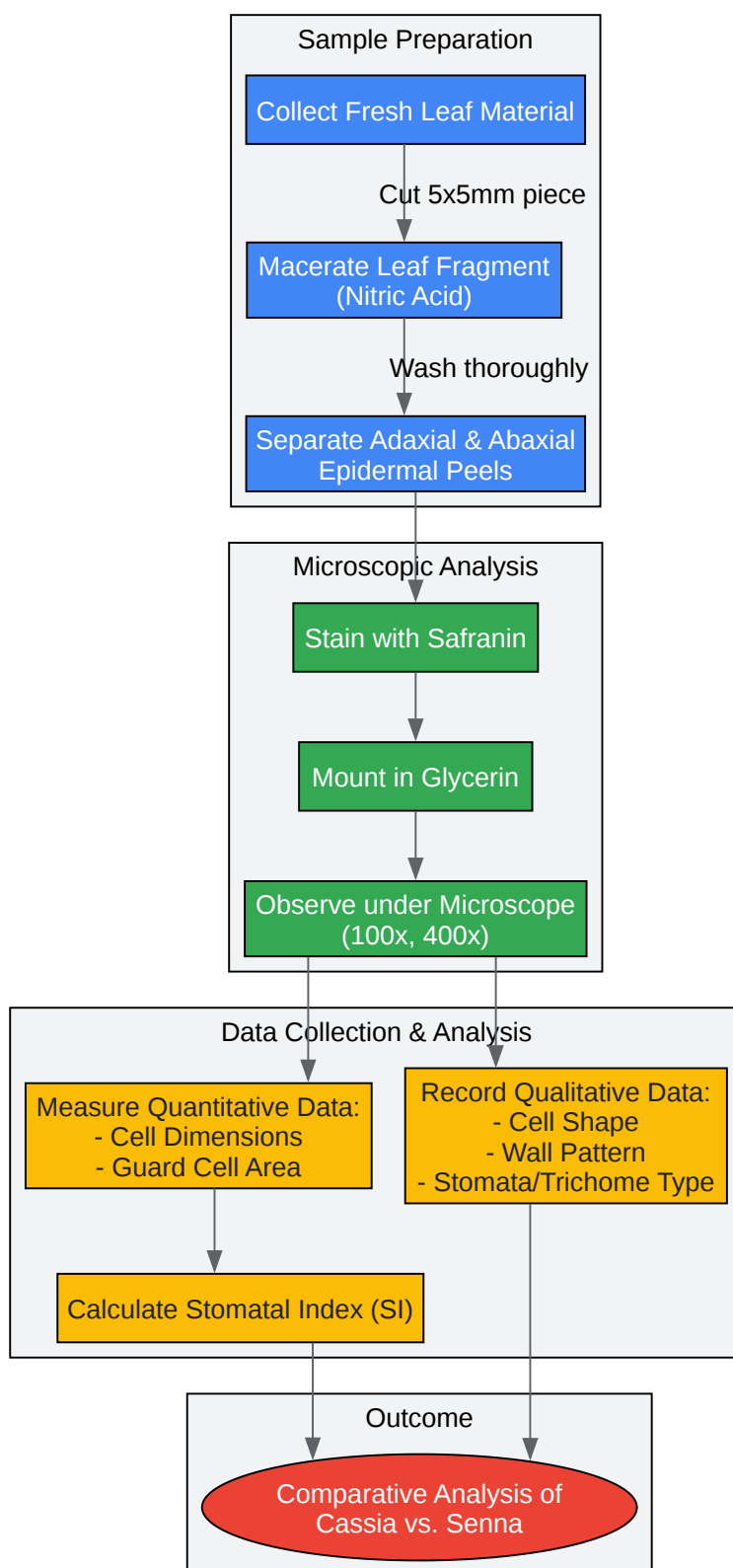
The following protocol outlines the standard procedure for the microscopic examination of leaf epidermal characters.

Methodology for Leaf Epidermal Peel Preparation and Analysis

- **Sample Collection:** Collect fresh, mature leaves from the desired *Cassia* or ***Senna*** species. For comparative studies, ensure leaves are of a similar age and collected from the same position on the plant.
- **Rehydration (for dried material):** If using herbarium specimens, rehydrate the leaf fragments by boiling them in water for 10-15 minutes until they are soft and pliable.
- **Maceration:**
 - Place a small fragment (approx. 5x5 mm) of the leaf in a test tube.
 - Add concentrated nitric acid (HNO_3) and heat gently for 1-2 minutes. This process separates the cuticle and epidermis from the underlying mesophyll tissue.
 - Carefully decant the acid and wash the fragment thoroughly with water several times to remove all traces of acid.
- **Epidermal Peeling:**
 - Place the macerated leaf fragment on a clean glass slide with a drop of water.
 - Using fine-tipped forceps and a dissecting needle, gently scrape away the mesophyll tissue, leaving the thin, translucent epidermal layers.
 - Carefully separate the adaxial (upper) and abaxial (lower) epidermal peels.
- **Staining:**
 - Place a drop of Safranin stain on the epidermal peel for 1-2 minutes. This will stain the cell walls and nuclei, making them more visible.
 - Gently wash off the excess stain with a few drops of water.
- **Mounting:**
 - Add a drop of glycerin to the slide to prevent the peel from drying out.
 - Carefully lower a coverslip over the peel, avoiding air bubbles.

- Microscopic Examination:
 - Observe the prepared slide under a light microscope at various magnifications (100x, 400x).
 - Examine and record the following characters for both adaxial and abaxial surfaces:
 - Shape and arrangement of epidermal cells.
 - Pattern of anticlinal walls (straight, curved, sinuous).
 - Presence, type, and distribution of stomata.
 - Presence, type (glandular/non-glandular), and structure of trichomes.
- Quantitative Analysis:
 - Use an ocular micrometer to measure the dimensions of epidermal cells and guard cells.
 - To calculate the Stomatal Index (SI), use the formula: $SI = [S / (E + S)] \times 100$ Where 'S' is the number of stomata per unit area and 'E' is the number of epidermal cells in the same unit area.

Visualization of Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of leaf epidermal characters.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. notulaebotanicae.ro [notulaebotanicae.ro]
- 2. scispace.com [scispace.com]
- 3. researchgate.net [researchgate.net]
- 4. fortuneonline.org [fortuneonline.org]
- 5. notulaebotanicae.ro [notulaebotanicae.ro]
- To cite this document: BenchChem. [Comparative analysis of leaf epidermal characters in Cassia and Senna]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3430579#comparative-analysis-of-leaf-epidermal-characters-in-cassia-and-senna]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com